

BDP TMR Azide: A Technical Guide to Solubility, Handling, and Application

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Compound of Interest

Compound Name: BDP TMR azide

Cat. No.: B13714336

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the solubility, handling, and core applications of **BDP TMR azide**, a fluorescent probe widely utilized in bioorthogonal chemistry. The information is tailored for professionals in research, drug development, and other scientific fields who employ fluorescent labeling techniques.

Core Properties of BDP TMR Azide

BDP TMR azide is a borondipyrromethene-based fluorophore characterized by its bright fluorescence, high quantum yield, and photostability. Its spectral properties are similar to tetramethylrhodamine (TAMRA), making it compatible with existing equipment and protocols for this channel. The azide functional group allows for its specific conjugation to alkyne-modified molecules via copper-catalyzed or strain-promoted click chemistry.

Solubility Characteristics

While precise quantitative solubility values are not widely published, **BDP TMR azide** is consistently reported to have good solubility in a range of common organic solvents. Information on its aqueous solubility indicates it is generally hydrophobic, though its conjugates with biomolecules are often water-soluble.

Table 1: Qualitative Solubility of **BDP TMR Azide**

Solvent Class	Specific Solvents	Solubility Assessment	Citation(s)
Aprotic Polar Solvents	Dimethylformamide (DMF)	Good	[1]
Dimethyl sulfoxide (DMSO)	Good	[1]	
Alcohols	General Alcohols	Good	[1]

Experimental Protocols

Reconstitution of BDP TMR Azide

The following protocol outlines the recommended procedure for preparing a stock solution of **BDP TMR azide**. DMSO is the most commonly recommended solvent for creating a concentrated stock solution.

Materials:

- **BDP TMR azide** solid
- Anhydrous Dimethyl sulfoxide (DMSO)
- Vortex mixer
- Ultrasonic bath (optional)
- Microcentrifuge

Procedure:

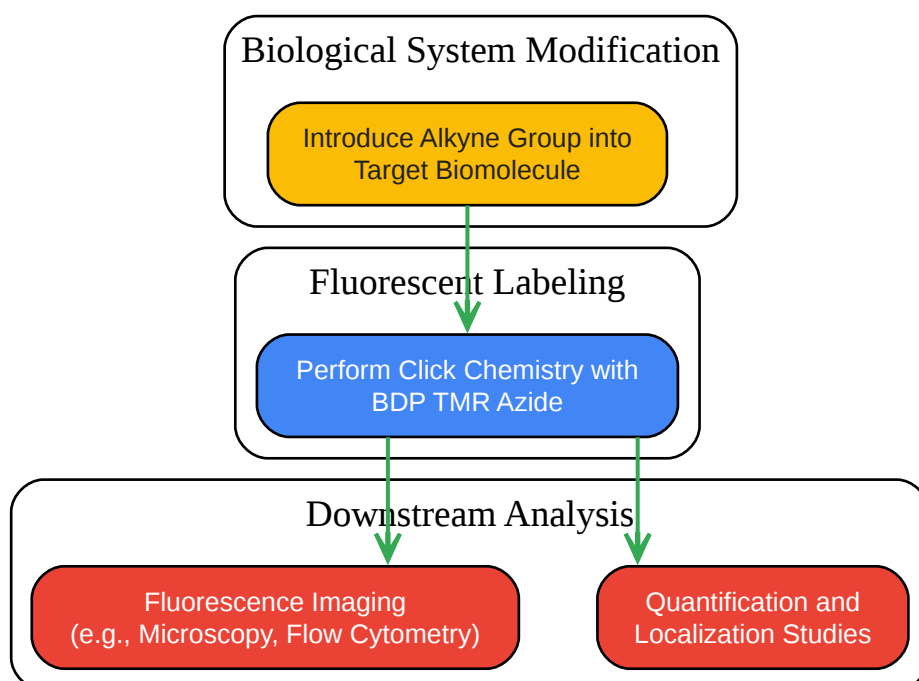
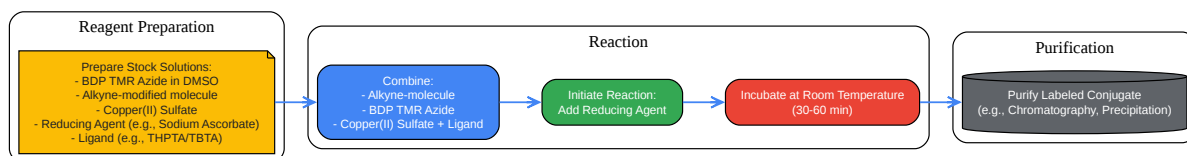
- **Equilibration:** Allow the vial of **BDP TMR azide** to warm to room temperature before opening to prevent moisture condensation.
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to the vial to achieve the desired concentration. A commonly used concentration for a stock solution is 10 mM.[\[2\]](#)

- Dissolution: Vortex the vial for several minutes to dissolve the solid.
- Enhanced Dissolution (Optional): For achieving higher solubility or if dissolution is slow, gently warm the tube to 37°C and sonicate in an ultrasonic bath for a short period.[3]
- Clarification: Centrifuge the solution briefly to pellet any undissolved particulates.
- Storage: Store the stock solution at -20°C, protected from light. For long-term storage, desiccate the solid compound and the stock solution.

Copper-Catalyzed Click Chemistry (CuAAC) Labeling

BDP TMR azide is primarily used for labeling alkyne-containing molecules via the Copper(I)-catalyzed Azide-Alkyne Cycloaddition (CuAAC) reaction. The following is a general workflow for this process.

Experimental Workflow for CuAAC Labeling



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References

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